

# 6-Bromonaphthalen-2-amine hydrochloride chemical properties

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## Compound of Interest

**Compound Name:** 6-Bromonaphthalen-2-amine hydrochloride

**Cat. No.:** B3029588

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An In-depth Technical Guide to **6-Bromonaphthalen-2-amine Hydrochloride**

## Introduction

**6-Bromonaphthalen-2-amine hydrochloride** is a substituted naphthalenamine derivative of significant interest to the scientific community, particularly those in pharmaceutical discovery and materials science. As a bifunctional molecule, featuring both a reactive amine group and a bromine atom on a rigid naphthalene scaffold, it serves as a versatile building block for the synthesis of more complex molecular architectures. Its hydrochloride salt form enhances stability and improves handling characteristics compared to the free amine.

This guide provides a detailed examination of the chemical properties, synthesis, reactivity, and applications of **6-Bromonaphthalen-2-amine hydrochloride**. It is intended for researchers, chemists, and drug development professionals who require a comprehensive understanding of this compound for its effective application in laboratory and industrial settings.

## Chemical Identity and Molecular Structure

The structural foundation of this compound is a naphthalene ring system, which is substituted at the 2-position with an amino group (protonated as the hydrochloride salt) and at the 6-position with a bromine atom. This specific substitution pattern dictates its chemical reactivity and potential applications.

Caption: Chemical structure of **6-Bromonaphthalen-2-amine hydrochloride**.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	71590-31-3[1][2]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> BrCIN[1][2]
Molecular Weight	258.54 g/mol
IUPAC Name	6-bromonaphthalen-2-amine;hydrochloride
InChI	1S/C10H8BrN.CIH/c11-9-3-1-8-6-10(12)4-2-7(8)5-9;/h1-6H,12H2;1H
InChIKey	PIUVTVGJKFGBJL-UHFFFAOYSA-N
SMILES	Cl.BrC=1C=C2C=CC(=CC2=CC1)N
Synonyms	6-Bromo-2-naphthalenamine hydrochloride, 2-Amino-6-bromonaphthalene hydrochloride[3]

## Physicochemical and Spectroscopic Properties

The physical and chemical properties of **6-Bromonaphthalen-2-amine hydrochloride** are crucial for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Properties

Property	Value	Source(s)
Physical Form	Solid, powder <sup>[4]</sup>	Sigma-Aldrich, Fisher Scientific
Color	Beige / Grey	ChemicalBook, Fisher Scientific <sup>[4]</sup>
Melting Point	128 °C (for free amine)	ChemicalBook <sup>[5]</sup>
Boiling Point	155-160 °C @ 1 Torr (for free amine)	ChemicalBook <sup>[5]</sup>
Purity	Typically ≥95-97% <sup>[1]</sup>	Commercial Suppliers
Storage	Room temperature, under inert atmosphere, sealed in dry place	Sigma-Aldrich, ChemicalBook
Solubility	Slightly soluble in DMSO and Methanol	ChemicalBook

While detailed spectroscopic data for the hydrochloride salt is not widely published, data for the parent amine and related structures are available and provide a basis for structural confirmation. For instance, the <sup>1</sup>H NMR spectrum of the free amine, 6-Bromonaphthalen-2-amine, shows characteristic aromatic proton signals.<sup>[6]</sup> The presence of the electron-donating amine and electron-withdrawing bromine substituents influences the chemical shifts of the naphthalene ring protons.

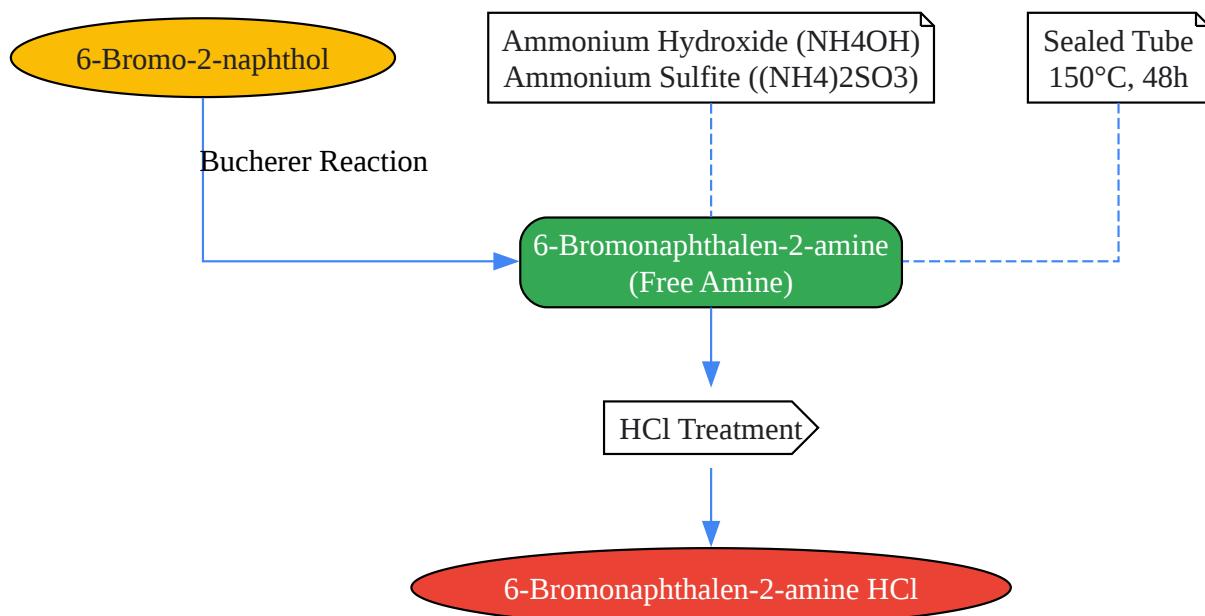
## Synthesis and Reactivity

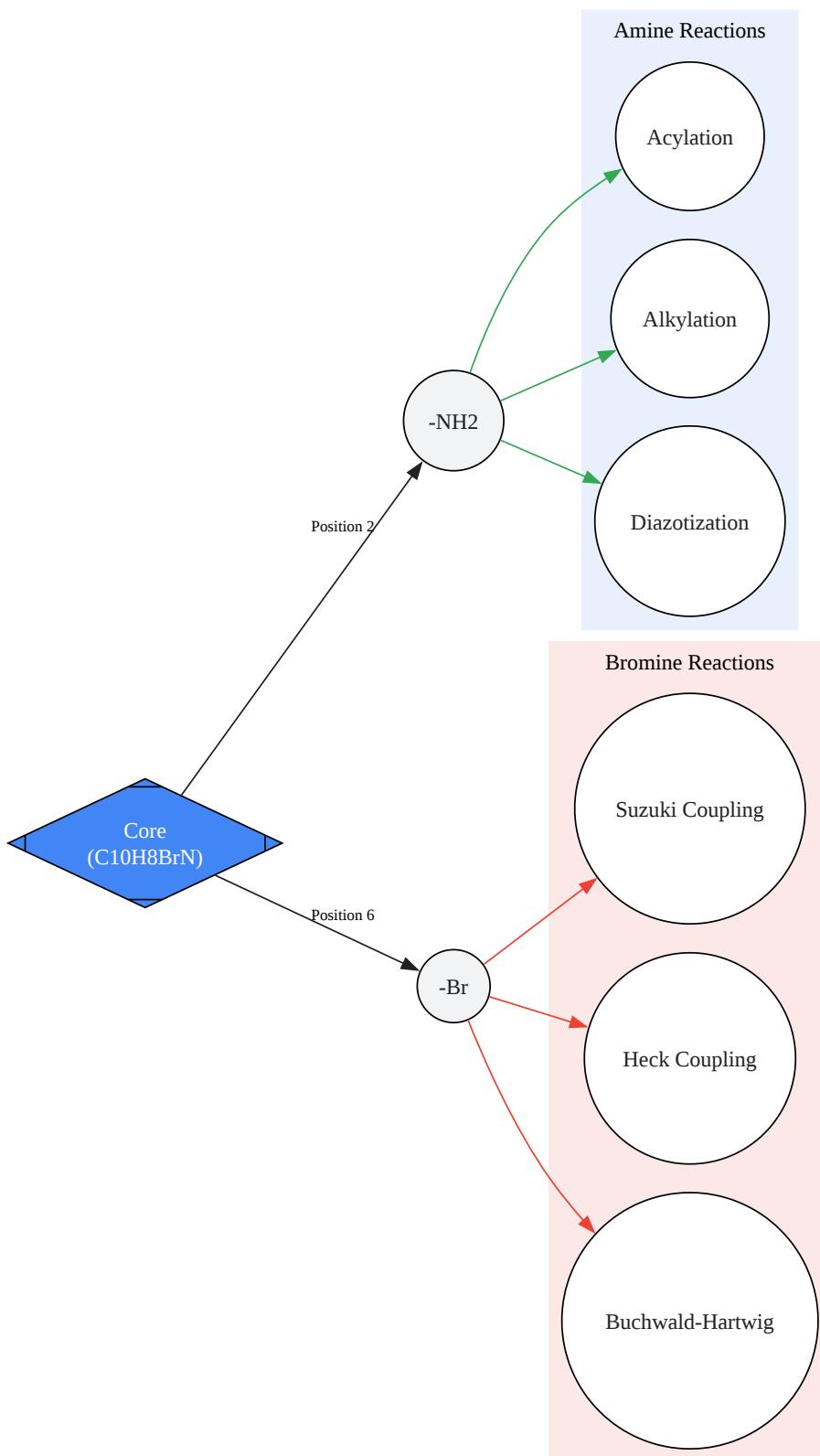
### Synthetic Pathways

6-Bromonaphthalen-2-amine is commonly synthesized from commercially available precursors. A prevalent laboratory-scale method involves the amination of 6-Bromo-2-naphthol. This reaction, a variation of the Bucherer reaction, utilizes an ammonium salt in the presence of a sulfite.

Expert Insight: The choice of the Bucherer reaction is strategic. It allows for the direct conversion of a hydroxyl group to an amine on the naphthalene ring, a transformation that can

be challenging via other methods without harsh conditions. The sulfite is crucial as it forms an adduct that is more susceptible to nucleophilic attack by ammonia.



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